

Application Notes and Protocols for *Bacillus clausii* M31

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Compound of Interest

Compound Name: QM31

Cat. No.: B15583566

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

Bacillus clausii is a spore-forming, Gram-positive bacterium widely used as a probiotic. The M31 strain was isolated from the feces of healthy children in Vietnam and has been studied for its probiotic potential.[1][2] Like other *Bacillus* species, *B. clausii* can survive the acidic environment of the stomach and colonize the intestine, where it confers health benefits to the host.[3][4][5] These benefits are attributed to its ability to produce antimicrobial substances, modulate the immune system, and enhance gut barrier function.[3][6][7]

2. Organism Properties

Bacillus clausii M31 is a non-pathogenic bacterium and is classified as a Biosafety Level 1 (BSL-1) organism.[8][9][10] BSL-1 is suitable for work involving well-characterized agents not known to consistently cause disease in immunocompetent adult humans, and present minimal potential hazard to laboratory personnel and the environment.[8][10]

3. Safety and Handling

3.1. General Safety Precautions

While *B. clausii* M31 is not considered pathogenic, standard microbiological practices should always be followed to prevent contamination of cultures and the working environment.

- **Personal Protective Equipment (PPE):** A laboratory coat and gloves should be worn when handling cultures of *B. clausii* M31. Safety glasses are recommended to protect from splashes.
- **Hand Hygiene:** Wash hands thoroughly with soap and water after handling the bacterium and before leaving the laboratory.
- **No Mouth Pipetting:** Use mechanical pipetting devices.
- **Minimizing Aerosols:** Work in a manner that minimizes the creation of splashes or aerosols.
- **Decontamination of Work Surfaces:** All work surfaces should be decontaminated with a suitable disinfectant (e.g., 70% ethanol, 10% bleach solution) before and after work.

3.2. Storage

Bacillus clausii spores are highly stable and can be stored at room temperature (below 30°C). [11] Refrigeration is not necessary.[11] For long-term storage, cultures can be lyophilized or stored in a glycerol stock at -80°C.

4. Quantitative Data

The safety of *Bacillus clausii* M31 has been evaluated in animal studies. The following tables summarize the key toxicological data.

Table 1: Acute Oral Toxicity of *Bacillus clausii* M31 in Rats

Parameter	Value	Reference
LD ₅₀ (Lethal Dose, 50%)	> 5,000 mg/kg body weight	[2][12]
(> 2.5 x 10 ¹⁰ CFU/kg)	[2]	
Observation Period	14 days	[1][13]
Effects	No mortality or significant abnormalities observed.	[1][13]

Table 2: Repeated Dose 28-Day Oral Toxicity of *Bacillus clausii* M31 in Rabbits

Parameter	Value	Reference
NOAEL (No-Observed-Adverse-Effect Level)	> 1,000 mg/kg body weight/day	[12]
(up to 5 x 10 ¹¹ CFU/mL)	[1][13]	
Observation Period	28 days	[1][13]
Effects	No significant changes in body weight, behavior, hematology, or organ morphology.	[1][13]

5. Disposal Procedures

All cultures, stocks, and contaminated materials must be decontaminated before disposal.

- Liquid Cultures: Decontaminate by adding a suitable disinfectant (e.g., bleach to a final concentration of 10%) and allowing it to stand for at least 30 minutes before pouring down the drain with copious amounts of water. Alternatively, liquid cultures can be autoclaved.
- Solid Waste: All contaminated materials, including petri dishes, centrifuge tubes, and disposable loops, should be placed in a biohazard bag and decontaminated, preferably by autoclaving.

- Autoclaving: The standard conditions for autoclaving are 121°C for at least 15 minutes at 15 psi.

6. Experimental Protocols

6.1. Protocol for Culturing *Bacillus clausii* M31

- Media Preparation: Prepare Tryptone Soya Agar (TSA) or Luria-Bertani (LB) agar plates. *B. clausii* grows well on standard bacteriological media.
- Inoculation: Streak a loopful of *B. clausii* M31 culture or spore suspension onto the agar plate.
- Incubation: Incubate the plates at 37°C for 24-48 hours.
- Colony Morphology: Colonies of *B. clausii* are typically irregular, flat, and opaque with a dull surface.

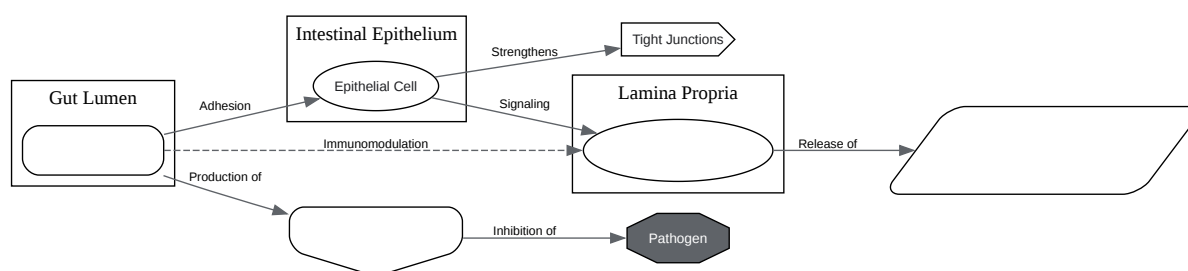
6.2. Protocol for In Vitro Evaluation of Probiotic Activity on Caco-2 Cells

This protocol is a general guideline for assessing the immunomodulatory effects of *B. clausii* M31 on an intestinal epithelial cell line.

- Cell Culture: Culture Caco-2 cells in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin at 37°C in a 5% CO₂ incubator.
- Cell Seeding: Seed Caco-2 cells in 24-well plates and grow until they form a confluent monolayer.
- Preparation of *B. clausii* M31: Culture *B. clausii* M31 in a suitable broth, wash the cells with phosphate-buffered saline (PBS), and resuspend in antibiotic-free cell culture medium at the desired concentration (e.g., 10⁸ CFU/mL).
- Co-incubation: Remove the old medium from the Caco-2 cells and add the *B. clausii* M31 suspension.

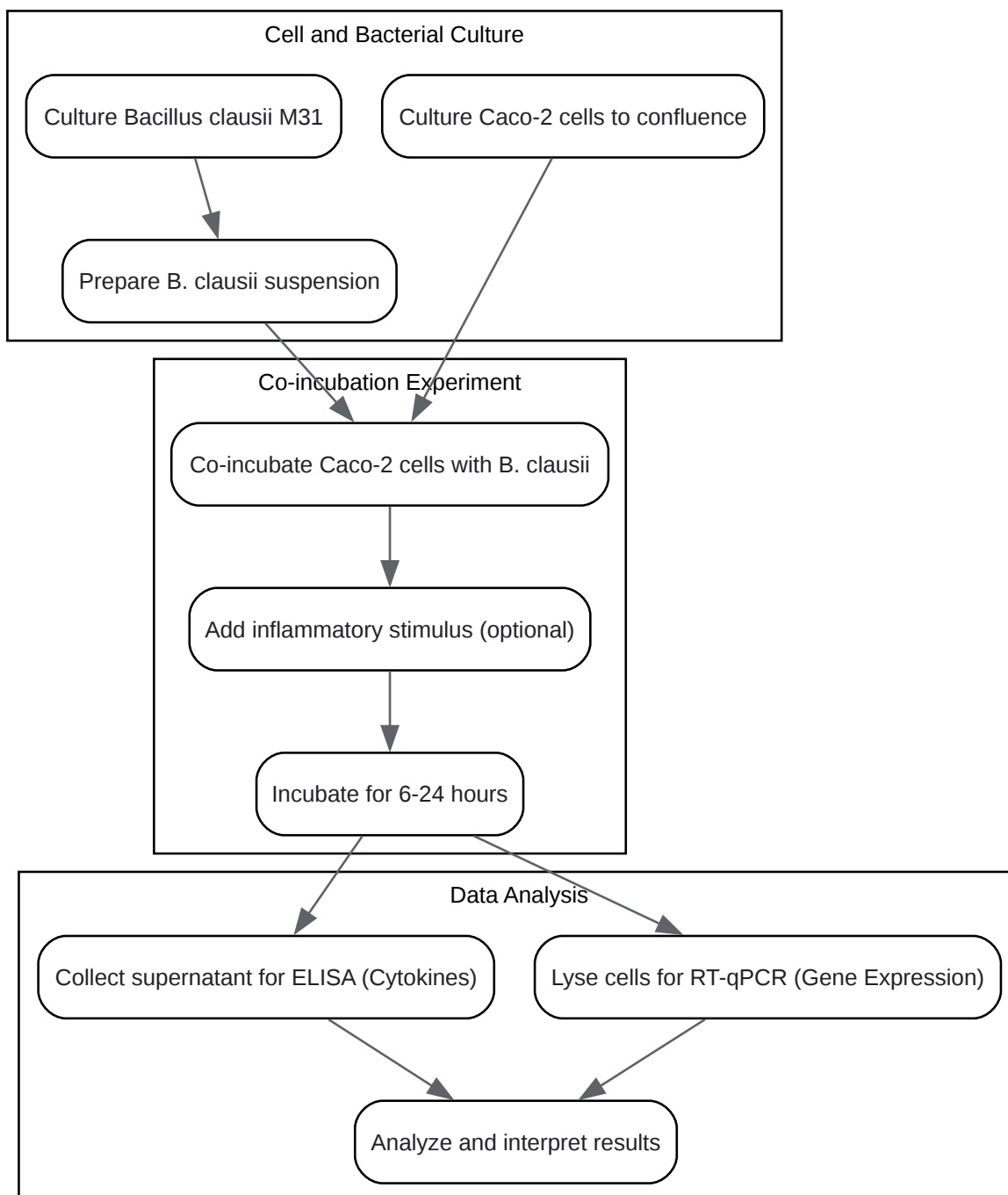
- Induction of Inflammation (Optional): To study the anti-inflammatory effects, an inflammatory stimulus such as Lipopolysaccharide (LPS) or Tumor Necrosis Factor-alpha (TNF- α) can be added to the co-culture.
- Incubation: Incubate the co-culture for a specified period (e.g., 6-24 hours).
- Analysis: Collect the cell culture supernatant to measure cytokine levels (e.g., IL-8, IL-10) by ELISA. The cells can be lysed to extract RNA for gene expression analysis (e.g., tight junction proteins, mucins) by RT-qPCR.

7. Visualizations



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Caption: Proposed mechanism of action of *Bacillus clausii* M31 in the gut.



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Caption: Workflow for in vitro analysis of *B. clausii* M31 probiotic activity.

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